Application Note: Large-Scale Synthesis of 4-Bromo-5-methoxy-2-nitrobenzoic acid

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Compound of Interest

Compound Name:	*4-Bromo-5-methoxy-2-nitrobenzoic acid*
CAS No.:	*1527490-64-7*
Cat. No.:	*B1449587*

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Abstract

This protocol details the kilogram-scale synthesis of **4-Bromo-5-methoxy-2-nitrobenzoic acid**, a highly functionalized aromatic intermediate. The method utilizes a three-step sequence: esterification, regioselective nitration, and hydrolysis. Unlike direct bromination of nitro-anisic acids, which suffers from poor regiocontrol, this route leverages the strong para-directing effect of the methoxy group in 4-bromo-3-methoxybenzoic acid to exclusively install the nitro group at the desired position. The process is optimized for safety (thermal control of nitration) and efficiency (avoiding column chromatography).

Retrosynthetic Analysis & Strategy

The target molecule contains three substituents on the benzene ring: a carboxylic acid (C1), a nitro group (C2), a bromine (C4), and a methoxy group (C5).

Strategic Logic:

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- Regiocontrol: The relative positioning of the Methoxy (C5) and Nitro (C2) groups is para. In electrophilic aromatic substitution, a methoxy group is a strong ortho/para director.
- Precursor Selection: Starting with 4-bromo-3-methoxybenzoic acid allows the methoxy group (at C3 relative to original numbering, C5 in target) to direct the incoming nitro electrophile to the para position (C6, which becomes C2 in the final numbering).
- Protection: Converting the acid to a methyl ester prevents decarboxylation, improves solubility in organic nitration media, and facilitates purification via recrystallization.

Reaction Scheme

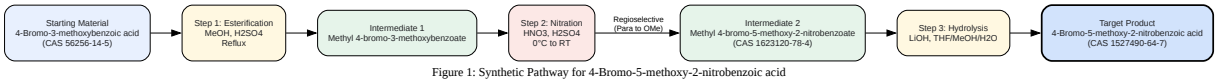

Figure 1: Synthetic Pathway for 4-Bromo-5-methoxy-2-nitrobenzoic acid

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Process Safety Assessment (Critical)

- Nitration Risks: The nitration step involves mixed acids (HNO_3/H_2SO_4) and is highly exothermic. An induction period may occur; reagent addition must be strictly temperature-controlled to prevent thermal runaway.
- Quenching: Quenching the nitration mixture into ice/water releases significant heat. Ensure the quench vessel has adequate cooling capacity.
- Methylating Agents: If preparing the starting material from scratch using dimethyl sulfate or methyl iodide, use a closed system to prevent inhalation of alkylating vapors.

Detailed Experimental Protocols

Step 1: Synthesis of Methyl 4-bromo-3-methoxybenzoate

Objective: Protect the carboxylic acid to modulate solubility and reactivity.

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Reagents:

- 4-Bromo-3-methoxybenzoic acid (1.0 equiv)[1][2]
- Methanol (10 volumes)
- Sulfuric acid (conc., 0.15 equiv)[2]

Protocol:

- Charge a glass-lined reactor with 4-bromo-3-methoxybenzoic acid (e.g., 1.0 kg).
- Add Methanol (10 L) and stir to create a suspension.
- Slowly add concentrated Sulfuric Acid (0.15 equiv) while maintaining temperature < 30°C.
- Heat the mixture to reflux (65°C) and stir for 5–8 hours. Monitor by HPLC (Target: <1% starting material).
- Cool to room temperature. Concentrate under reduced pressure to remove ~80% of methanol.
- Workup: Dilute residue with Ethyl Acetate (5 L) and wash with saturated $NaHCO_3$ solution (2 x 3 L) to remove unreacted acid. Wash with brine.[3]
- Dry organic phase over Na_2SO_4, filter, and concentrate to dryness.
- Yield: ~95–98% (White crystalline solid).
- QC: Purity >98% (HPLC). MP: 54–56°C.[2]

Step 2: Regioselective Nitration to Methyl 4-bromo-5-methoxy-2-nitrobenzoate

Objective: Install the nitro group para to the methoxy substituent.

Reagents:

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- Methyl 4-bromo-3-methoxybenzoate (1.0 equiv)[2]
- Sulfuric acid (conc., 5 volumes)
- Nitric acid (fuming or 65%, 1.2 equiv)

Protocol:

- Setup: Use a reactor with a cooling jacket and efficient mechanical stirring.
- Charge Sulfuric Acid (5 L per kg of substrate) and cool to 0°C.
- Add Methyl 4-bromo-3-methoxybenzoate portion-wise, maintaining internal temperature < 5°C. Stir until fully dissolved.
- Nitration: Prepare a mixture of Nitric Acid (1.2 equiv) in Sulfuric Acid (1 vol) if using fuming, or add Nitric Acid dropwise directly.
  - Critical: Add dropwise over 1–2 hours. Maintain temperature strictly between 0°C and 5°C.
- After addition, allow the mixture to warm to 10–15°C and stir for 2 hours.
  - Mechanism:[4][5][6][7] The Methoxy group (at position 5 relative to product numbering) directs the Nitro group to position 2 (its para position). The Bromine (at 4) and Ester (at 1) direct to position 5 (blocked) or 3, but the Methoxy activation dominates.
- Quench: Pour the reaction mixture slowly onto Ice/Water (10 volumes) with vigorous stirring. The product will precipitate as a pale yellow solid.
- Filter the solid and wash thoroughly with water until the filtrate is neutral (pH ~6–7).
- Purification: Recrystallize from Methanol or Ethanol if purity is <98%.
- Yield: ~85–90%.
- Characterization: 1H NMR (CDCl3) δ 7.58 (s, 1H), 7.14 (s, 1H), 3.94 (s, 3H), 3.92 (s, 3H).[7]

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Step 3: Hydrolysis to 4-Bromo-5-methoxy-2-nitrobenzoic acid

Objective: Deprotect the ester to yield the final acid.

Reagents:

- Methyl 4-bromo-5-methoxy-2-nitrobenzoate (1.0 equiv)[8]
- Lithium Hydroxide ($LiOH \cdot H_2O$) (2.0 equiv) or NaOH
- Solvent: THF/Methanol/Water (3:1:1 ratio)

Protocol:

- Dissolve the nitro-ester in THF/MeOH/Water mixture (10 volumes).
- Add $LiOH \cdot H_2O$ (2.0 equiv) in one portion.
- Stir at Room Temperature for 2–4 hours. (Heating to 40°C may be required if reaction is slow, but avoid high temps to prevent nucleophilic displacement of Fluorine/Bromine if impurities are present).
- Monitor by HPLC for disappearance of ester.
- Workup: Concentrate to remove organic solvents (THF/MeOH).
- Dilute the aqueous residue with water.
- Acidification: Cool to 5°C and slowly acidify with 1N HCl to pH 2–3. The product will precipitate.
- Filter the solid, wash with water, and dry in a vacuum oven at 50°C.
- Final Yield: ~90–95%.
- Appearance: Pale yellow to off-white solid.

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Analytical Specifications & Quality Control

Parameter	Specification	Method
Appearance	Pale yellow powder	Visual
Purity	≥ 98.0%	HPLC (C18, MeCN/H2O + 0.1% TFA)
1H NMR	Conforms to structure	DMSO-d6 or CDCl3
Melting Point	188–190°C (Lit.)	Capillary Method
Water Content	≤ 0.5%	Karl Fischer
Residual Solvents	Conform to ICH Q3C	GC-HS

HPLC Method Parameters:

- Column: Agilent Zorbax Eclipse Plus C18 (4.6 x 150 mm, 3.5 µm)
- Mobile Phase A: Water + 0.1% Formic Acid
- Mobile Phase B: Acetonitrile
- Gradient: 10% B to 90% B over 15 min.
- Detection: UV at 254 nm.

Troubleshooting & Optimization

- Regioisomer Contamination: If the nitration temperature exceeds 15°C, minor amounts of the ortho-nitro isomer (relative to OMe) may form. These can be removed by recrystallization of the methyl ester intermediate in Methanol. The ester crystallizes much better than the free acid.
- Stalled Hydrolysis: If the ester hydrolysis is sluggish, ensure the THF is peroxide-free and increase the water content to solubilize the base.
- Alternative Route (SNAr): If Methyl 4-bromo-5-fluoro-2-nitrobenzoate is available, the target can be synthesized via SNAr displacement of the fluorine with Sodium Methoxide (MeOH,

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0°C). This is a faster, 1-step convergent route but relies on a more expensive starting material.

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- Product Identification: CAS 1527490-64-7 (Acid), CAS 1623120-78-4 (Methyl Ester).

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